

An In-Depth Technical Guide to DL-Alanine-¹³C₃ for Advanced Research

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Compound of Interest

Compound Name: DL-ALANINE (13C3)

Cat. No.: B1580385

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This guide provides an in-depth exploration of the physical properties, analytical methodologies, and research applications of DL-Alanine-¹³C₃. It is intended for researchers, scientists, and drug development professionals who are leveraging stable isotope-labeled compounds to unravel complex biological systems.

Introduction: The Significance of Stable Isotope Tracers

In the landscape of modern biomedical research, stable isotope-labeled compounds are indispensable tools. DL-Alanine-¹³C₃, in which all three carbon atoms of the alanine molecule are replaced with the heavy isotope ¹³C, offers a powerful lens through which to observe metabolic pathways in real-time. Unlike radioactive isotopes, stable isotopes are non-hazardous and can be safely employed in a wide array of experimental models, from cell cultures to preclinical and clinical studies. The incorporation of ¹³C atoms provides a distinct mass shift that enables precise tracking and quantification by mass spectrometry and imparts unique spectral characteristics for nuclear magnetic resonance (NMR) spectroscopy.[1][2] Alanine itself is a non-essential amino acid central to numerous metabolic processes, including the glucose-alanine cycle, which facilitates the transport of nitrogen from peripheral tissues to

the liver.[3][4] By using DL-Alanine- $^{13}\text{C}_3$, researchers can meticulously trace the journey of the alanine carbon skeleton through these interconnected pathways.

Physicochemical Properties of DL-Alanine- $^{13}\text{C}_3$

A thorough understanding of the physical and chemical characteristics of DL-Alanine- $^{13}\text{C}_3$ is paramount for its effective use in experimental settings. These properties dictate crucial parameters such as appropriate solvent selection, storage conditions, and the design of analytical methods.

Property	Value	Source
Chemical Formula	$^{13}\text{C}_3\text{H}_7\text{NO}_2$	[5]
Molecular Weight	92.07 g/mol	[5][6]
Appearance	White to nearly white solid/powder	[7][8]
Melting Point	289 °C (decomposes)	[5]
Solubility	Soluble in water	[7][8]
Isotopic Purity	Typically ≥ 99 atom % ^{13}C	[5]
Storage	Store at room temperature, away from light and moisture. For long-term storage in solution, -20°C to -80°C is recommended.	[9][6][10][11]

Note: Some properties are inferred from the unlabeled compound or the L-enantiomer due to the limited availability of specific data for the DL- $^{13}\text{C}_3$ form.

Core Applications in Research

The utility of DL-Alanine- $^{13}\text{C}_3$ spans multiple domains of biomedical research, primarily centered on its role as a metabolic tracer.

- **Metabolic Flux Analysis (MFA):** By introducing DL-Alanine- $^{13}\text{C}_3$ into a biological system, researchers can quantify the rates of metabolic pathways. The distribution of ^{13}C atoms into downstream metabolites provides a quantitative measure of pathway activity, offering insights into cellular metabolism in both healthy and diseased states.
- **Drug Development:** Understanding how a drug candidate impacts cellular metabolism is a critical aspect of pharmacology. DL-Alanine- $^{13}\text{C}_3$ can be used to assess the on-target and off-target metabolic effects of novel therapeutics.[\[1\]](#)[\[2\]](#)[\[12\]](#)
- **Biomarker Discovery:** Alterations in metabolic pathways are a hallmark of many diseases. Tracer studies with DL-Alanine- $^{13}\text{C}_3$ can help identify novel biomarkers for diagnosis, prognosis, and monitoring of therapeutic response.
- **NMR-Based Structural Biology:** While less common for a small molecule like alanine, ^{13}C labeling is a cornerstone of NMR studies for larger biomolecules like proteins.[\[11\]](#)[\[13\]](#)[\[14\]](#)

Analytical Methodologies: A Practical Approach

The two primary analytical techniques for tracing ^{13}C -labeled compounds are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), often coupled with liquid chromatography (LC-MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for identifying and quantifying ^{13}C -labeled metabolites.[\[15\]](#)[\[16\]](#) The presence of the ^{13}C nucleus provides a distinct signal that can be readily detected.

Experimental Protocol: ^{13}C NMR Analysis of Cell Extracts

- **Cell Culture and Labeling:** Culture cells to the desired confluence. Replace the standard medium with a medium containing a known concentration of DL-Alanine- $^{13}\text{C}_3$. The labeling duration will depend on the specific metabolic pathway under investigation and should be optimized.
- **Metabolite Extraction:**

- Aspirate the labeling medium and wash the cells with ice-cold phosphate-buffered saline (PBS).
- Quench metabolism by adding a pre-chilled extraction solvent (e.g., 80% methanol).
- Scrape the cells and collect the cell lysate.
- Centrifuge to pellet cellular debris.
- Collect the supernatant containing the metabolites.
- Sample Preparation for NMR:
 - Lyophilize the supernatant to dryness.
 - Reconstitute the dried extract in a suitable NMR buffer (e.g., deuterated water with a known concentration of an internal standard like DSS).
- NMR Data Acquisition:
 - Acquire one-dimensional ^{13}C NMR spectra. The specific acquisition parameters (e.g., pulse sequence, number of scans) will need to be optimized for the instrument and sample concentration.
- Data Analysis:
 - Process the NMR spectra (e.g., Fourier transformation, phasing, baseline correction).
 - Identify and quantify the peaks corresponding to DL-Alanine- $^{13}\text{C}_3$ and its downstream metabolites based on their chemical shifts.

Liquid Chromatography-Mass Spectrometry (LC-MS)

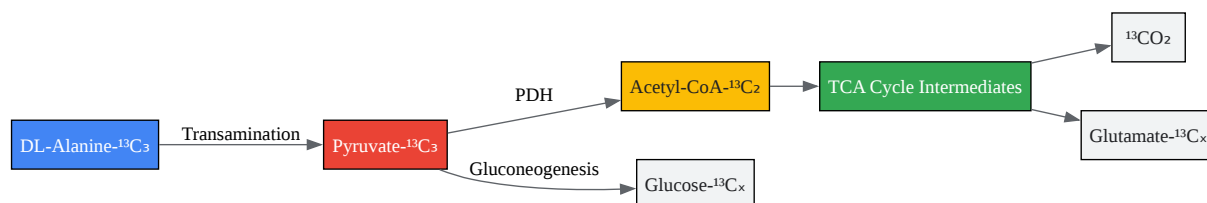
LC-MS is a highly sensitive and versatile technique for the analysis of ^{13}C -labeled metabolites. [17] It combines the separation power of liquid chromatography with the mass detection capabilities of mass spectrometry.

Experimental Protocol: LC-MS based Tracer Analysis

- Sample Preparation: Follow the same cell culture, labeling, and metabolite extraction steps as described for the NMR protocol.
- LC Separation:
 - Inject the metabolite extract onto an appropriate HPLC or UHPLC column (e.g., a HILIC column for polar metabolites).
 - Develop a gradient elution method to achieve chromatographic separation of the metabolites of interest.
- MS Detection:
 - The eluent from the LC column is introduced into the mass spectrometer.
 - Operate the mass spectrometer in a mode that allows for the detection of the different isotopologues (molecules with different numbers of ^{13}C atoms) of each metabolite. This can be achieved through full scan mode or, for higher sensitivity and specificity, selected ion monitoring (SIM) or parallel reaction monitoring (PRM).
- Data Analysis:
 - Identify the peaks corresponding to the metabolites of interest based on their retention time and mass-to-charge ratio (m/z).
 - Determine the relative abundance of each isotopologue for each metabolite.
 - Correct for the natural abundance of ^{13}C to accurately determine the extent of labeling from the DL-Alanine- $^{13}\text{C}_3$ tracer.

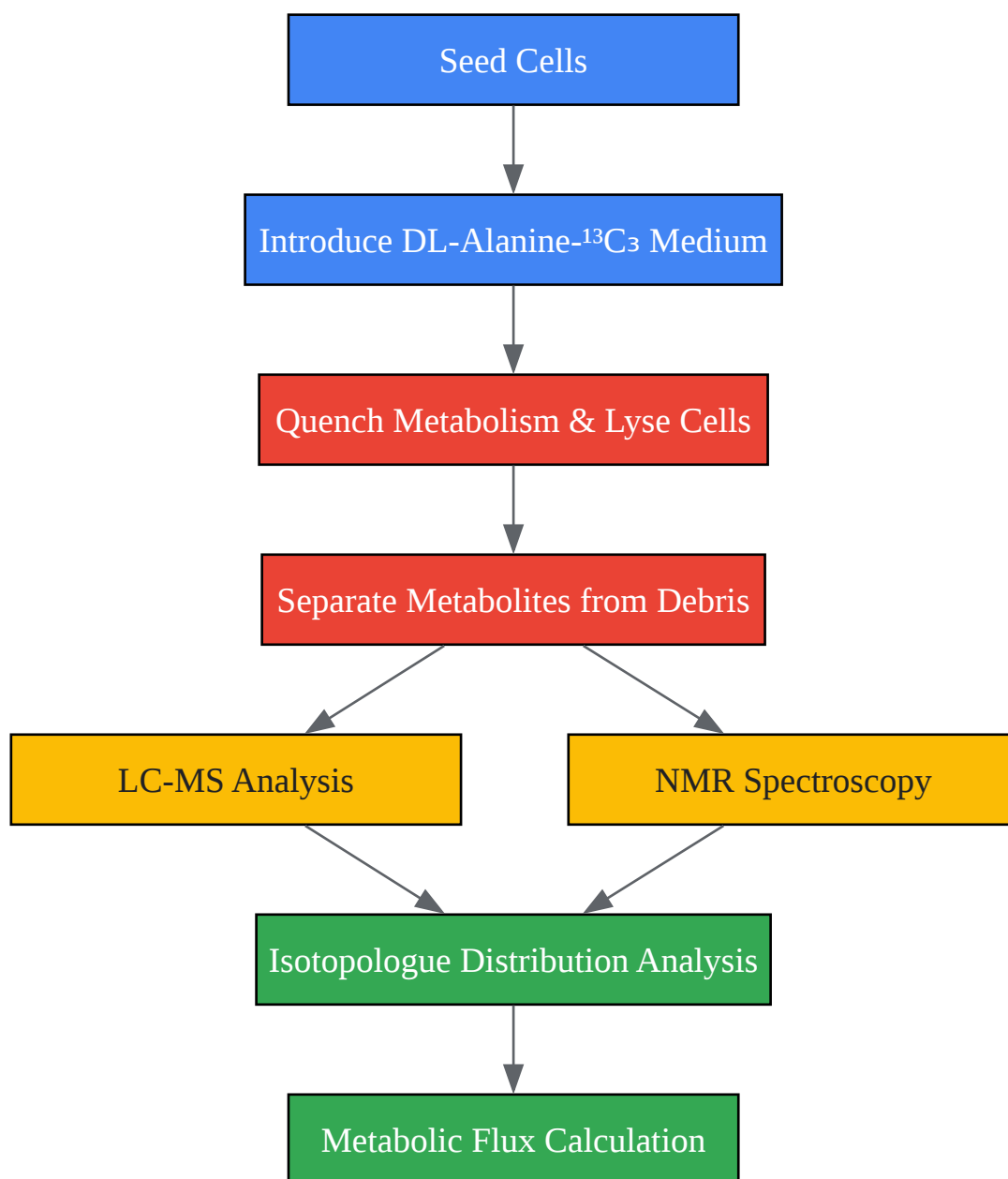
Visualizing Metabolic Fate and Experimental Workflow

Diagrams are essential for conceptualizing the flow of atoms in metabolic pathways and for outlining experimental procedures.



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Caption: Metabolic fate of DL-Alanine-¹³C₃.



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Caption: Experimental workflow for a tracer study.

Conclusion

DL-Alanine-¹³C₃ is a versatile and powerful tool for the interrogation of cellular metabolism. Its stable isotopic label allows for safe and precise tracing of the alanine carbon backbone through a multitude of metabolic pathways. By employing robust analytical techniques such as NMR and LC-MS, researchers can gain unprecedented insights into the metabolic reprogramming

that occurs in various physiological and pathological contexts. The methodologies and data presented in this guide serve as a foundational resource for the design and execution of insightful and impactful stable isotope tracer studies.

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